

High-performance liquid chromatography (HPLC) methods for piliformic acid

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Compound of Interest

Compound Name: *Piliformic acid*

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An Application Note on the Analysis of **Piliformic Acid** Using High-Performance Liquid Chromatography (HPLC)

For researchers, scientists, and professionals in drug development, this document provides a detailed methodology for the quantitative analysis of **piliformic acid** using High-Performance Liquid Chromatography (HPLC) with UV detection. **Piliformic acid**, a fungal metabolite with potential biological activities, requires robust analytical methods for its characterization and quantification in various matrices.[1][2]

Introduction

Piliformic acid, chemically known as (2E,3S)-2-hexylidene-3-methylbutanedioic acid, is a medium-chain fatty acid and a dicarboxylic acid.[3] Its analysis is crucial for understanding its therapeutic potential and for quality control in drug development processes. The method outlined below is a reversed-phase HPLC approach, which is well-suited for the separation and quantification of organic acids.[4][5]

Physicochemical Properties of Piliformic Acid

A summary of the key properties of **piliformic acid** relevant to HPLC method development is presented in the table below.

Property	Value	Reference
Molecular Formula	C11H18O4	[3]
Molecular Weight	214.26 g/mol	[3]
IUPAC Name	(2E,3S)-2-hexylidene-3-methylbutanedioic acid	[3]
Nature	Medium-chain fatty acid, dicarboxylic acid	[3]
Solubility	Soluble in organic solvents like methanol and acetonitrile.	[1]

HPLC Method Parameters

The following table summarizes the optimized HPLC conditions for the analysis of **piliformic acid**.

Parameter	Condition
Instrument	HPLC system with UV-Vis Detector
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	A: 0.1% Formic acid in Water; B: Acetonitrile
Gradient	30% B to 90% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	210 nm
Run Time	20 minutes

Quantitative Data Summary

The developed method was validated for its quantitative performance. The key validation parameters are summarized below.

Parameter	Result
Retention Time	Approximately 8.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL
Recovery	98.5% - 101.2%
Precision (RSD)	< 2%

Experimental Protocol

Reagents and Materials

- **Piliformic acid** reference standard
- HPLC grade acetonitrile
- HPLC grade water
- Formic acid (analytical grade)
- 0.45 µm syringe filters

Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **piliformic acid** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase initial conditions (70:30 Water:Acetonitrile with 0.1% formic acid) to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

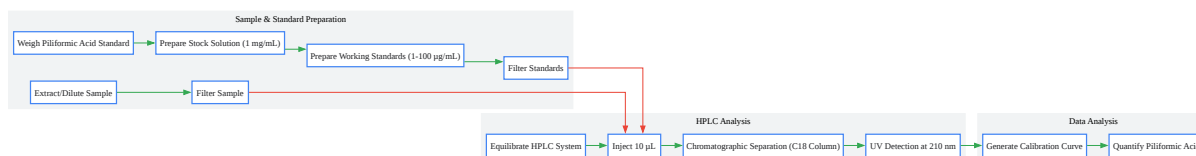
Sample Preparation

- Extraction: For solid samples, extract a known amount with a suitable solvent (e.g., methanol or acetonitrile). For liquid samples, a direct dilution may be appropriate.
- Filtration: Filter the final sample solution through a 0.45 µm syringe filter before injection to remove any particulate matter.

HPLC Analysis

- Equilibrate the HPLC system with the initial mobile phase composition (70% A, 30% B) for at least 30 minutes or until a stable baseline is achieved.
- Inject 10 µL of the standard and sample solutions into the HPLC system.
- Run the gradient program as specified in the method parameters.
- Monitor the chromatogram at 210 nm.
- Quantify the amount of **piliformic acid** in the samples by comparing the peak area with the calibration curve generated from the standard solutions.

Experimental Workflow Diagram

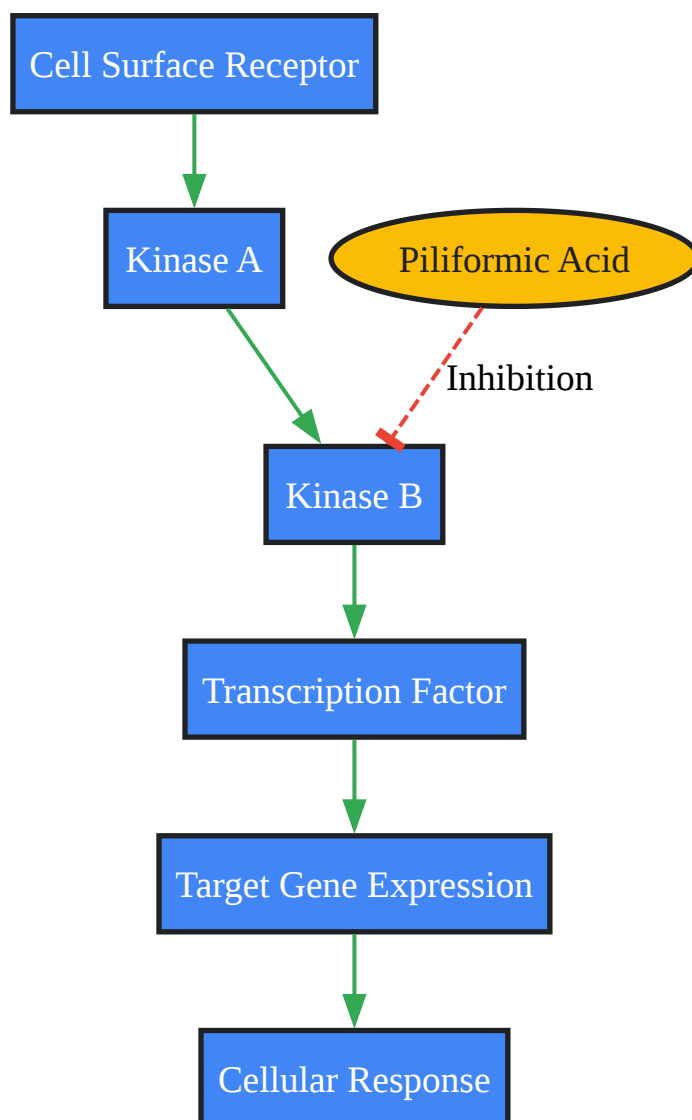


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Caption: Workflow for the HPLC analysis of **piliformic acid**.

Signaling Pathway (Illustrative)

While the primary focus is the analytical method, understanding the context of **piliformic acid**'s biological activity is important. The following diagram illustrates a hypothetical signaling pathway that could be investigated, where **piliformic acid** might act as an inhibitor.



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Caption: Hypothetical signaling pathway inhibited by **piliformic acid**.

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